

Physicochemical Properties of 5-(Morpholinomethyl)-2-thiouracil: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-(Morpholinomethyl)-2-thiouracil

Cat. No.: B1608712

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

5-(Morpholinomethyl)-2-thiouracil is a synthetic derivative of 2-thiouracil, classified as a potential antimetabolite of thymine.[1] Its structure combines the pharmacologically relevant thiouracil core with a morpholinomethyl substituent at the 5-position, a modification intended to modulate its biological and physicochemical properties. This technical guide provides a comprehensive overview of the known physicochemical characteristics of **5-(Morpholinomethyl)-2-thiouracil**, detailed experimental protocols for their determination, and an exploration of its potential biological activities based on its structural class. Due to the limited availability of specific experimental data for this compound in published literature, this guide incorporates comparative data from its parent compound, 2-thiouracil, and related analogs to provide a valuable contextual framework for researchers.

Physicochemical Data

The IUPAC name for this compound is 5-(morpholin-4-ylmethyl)-2-sulfanylidene-1H-pyrimidin-4-one.[2] It has a molecular formula of $C_9H_{13}N_3O_2S$ and a molecular weight of 227.28 g/mol.[2] While specific experimental values for properties such as melting point, solubility, pKa, and logP for **5-(Morpholinomethyl)-2-thiouracil** are not extensively reported, the following table

presents available data for structurally related compounds to serve as a benchmark for experimental design and evaluation.

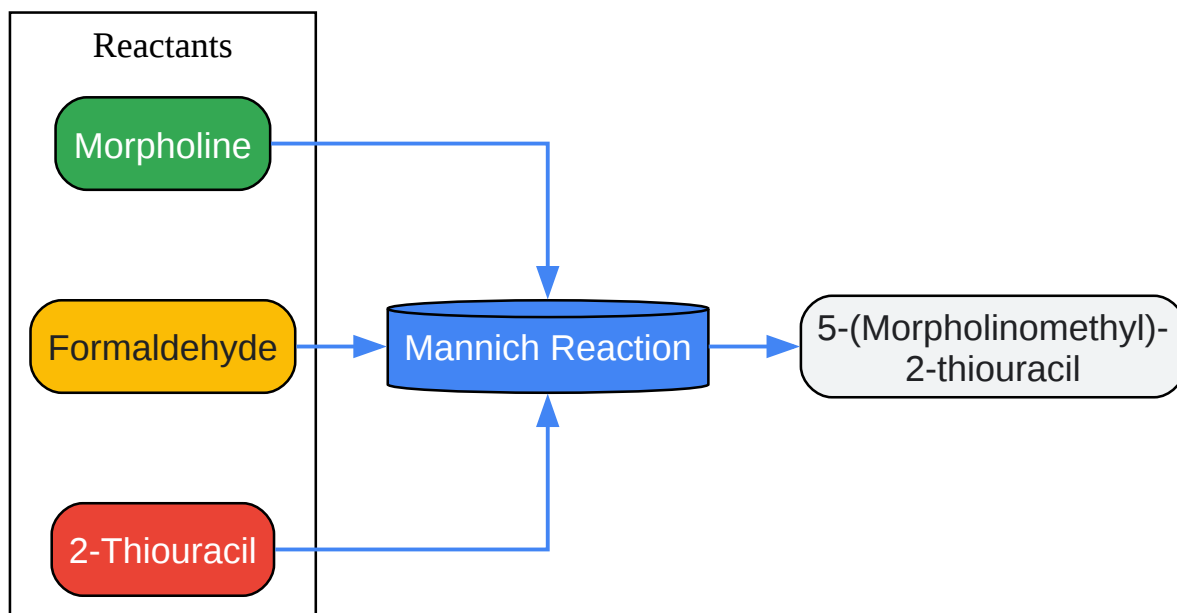
Property	5-(Morpholinomethyl)-2-thiouracil	2-Thiouracil (Parent Compound)	6-Methyl-2-thiouracil	6-Propyl-2-thiouracil
Melting Point (°C)	Data not available	~340 (decomposes)[3]	~330 (decomposes)	Data not available
Aqueous Solubility	Data not available	Very slightly soluble (1:2000) [3]	Very slightly soluble in cold water; 533.2 mg/L at 25°C[4]	Data not available
pKa	Data not available	Data not available	Data not available	Data not available
logP (Calculated)	Data not available	-0.3[3]	-0.2[4]	0.8[5]

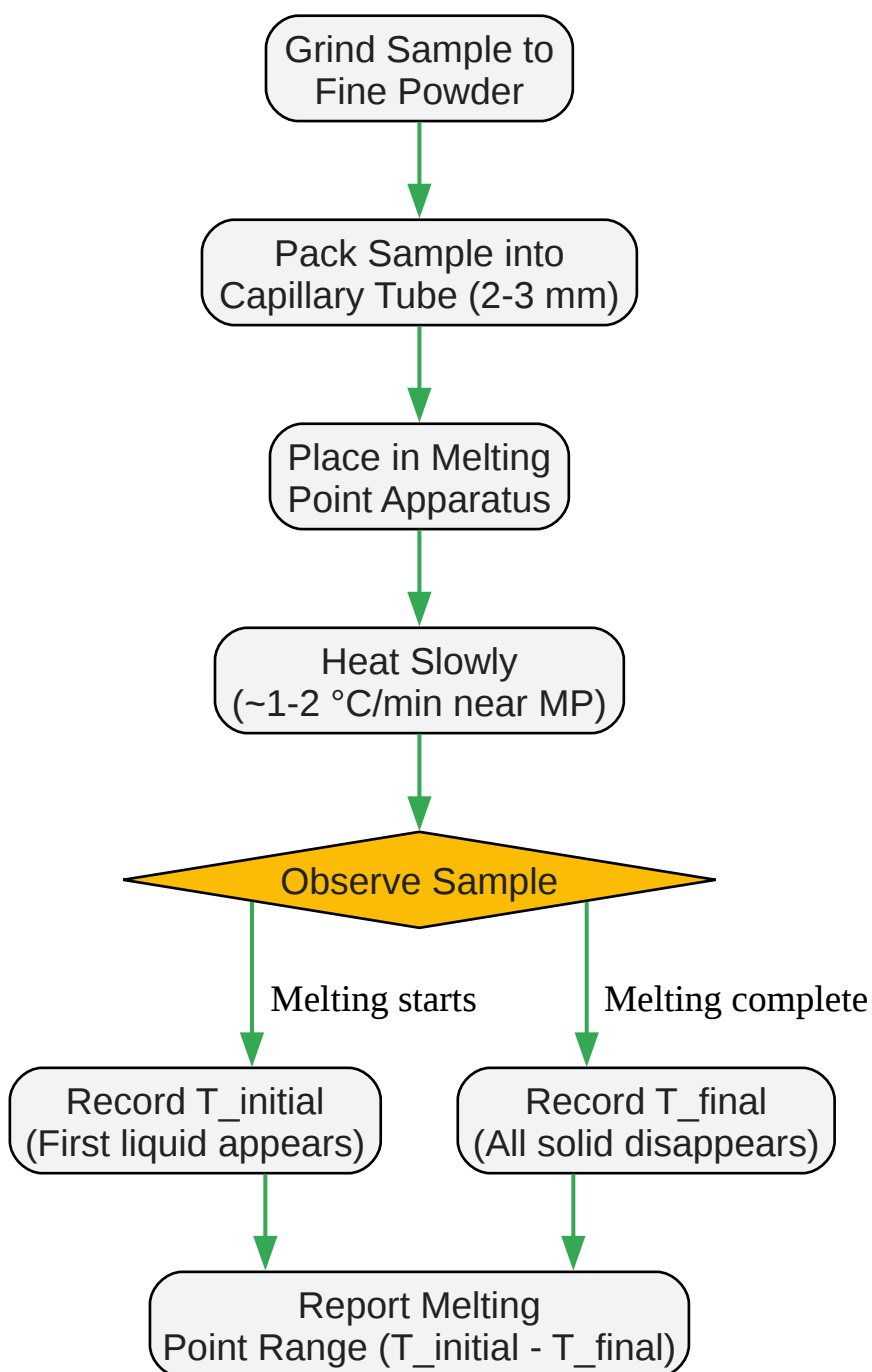
Synthesis and Experimental Protocols

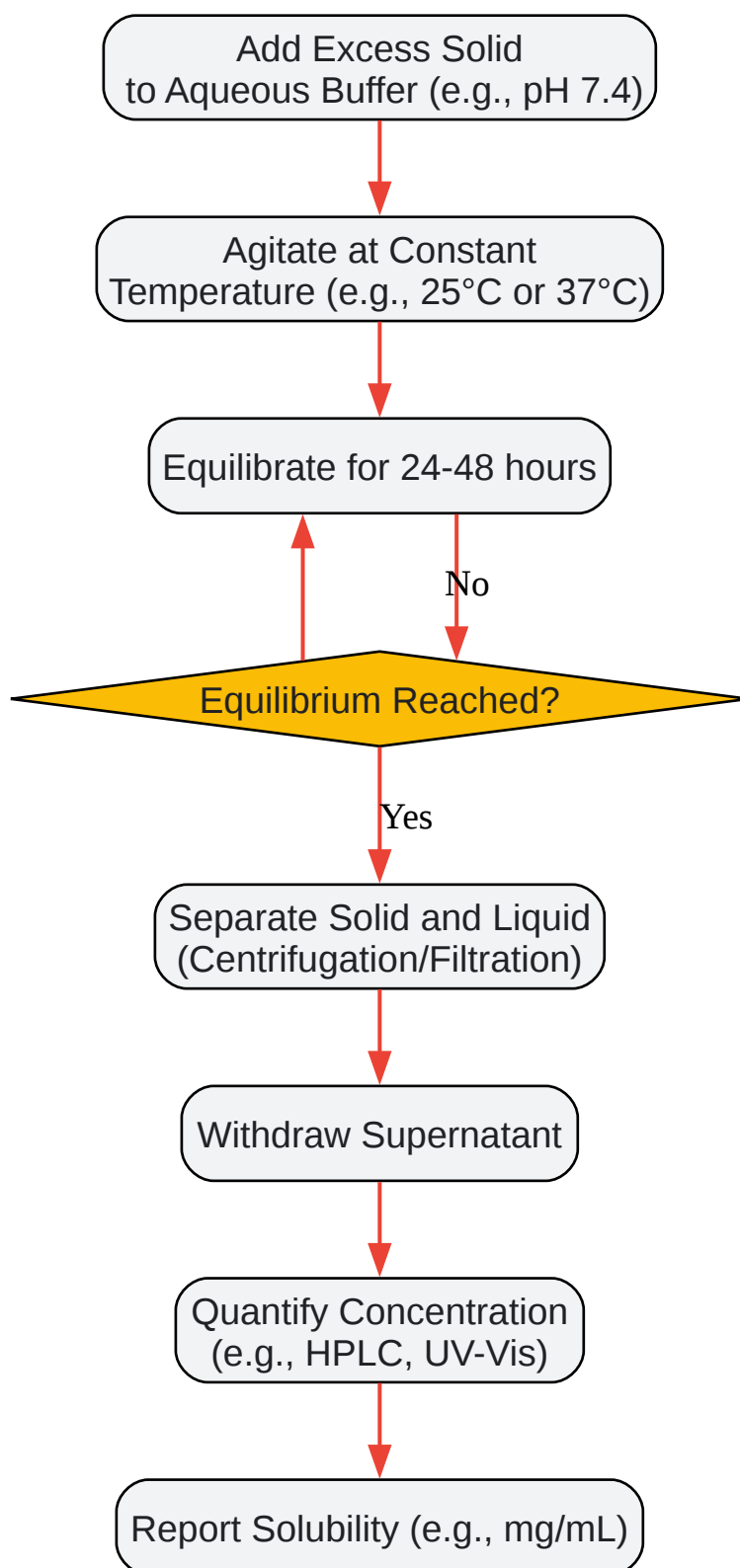
This section details the synthetic route for **5-(Morpholinomethyl)-2-thiouracil** and provides standardized protocols for the experimental determination of its key physicochemical properties.

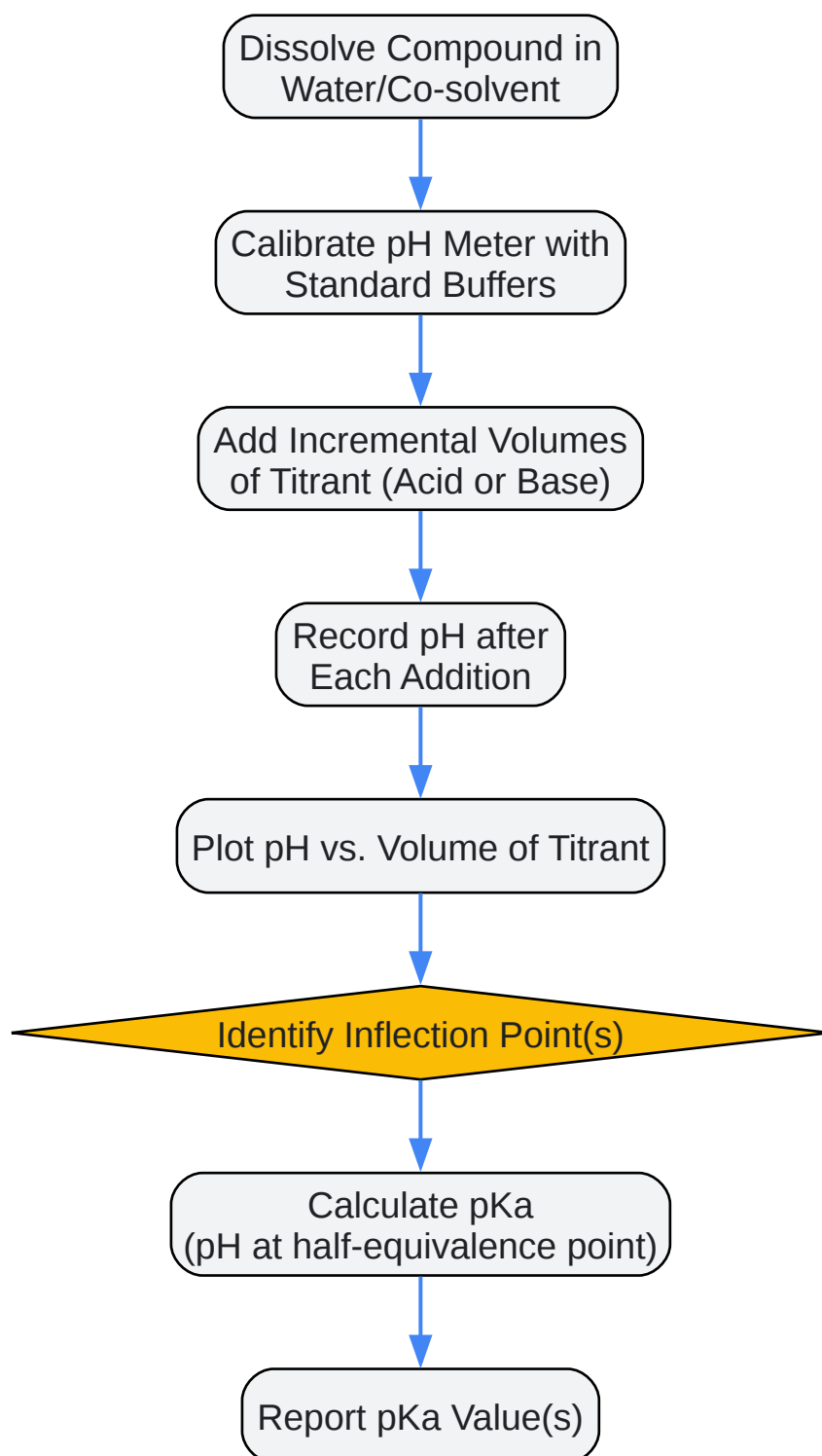
Synthesis via Mannich Reaction

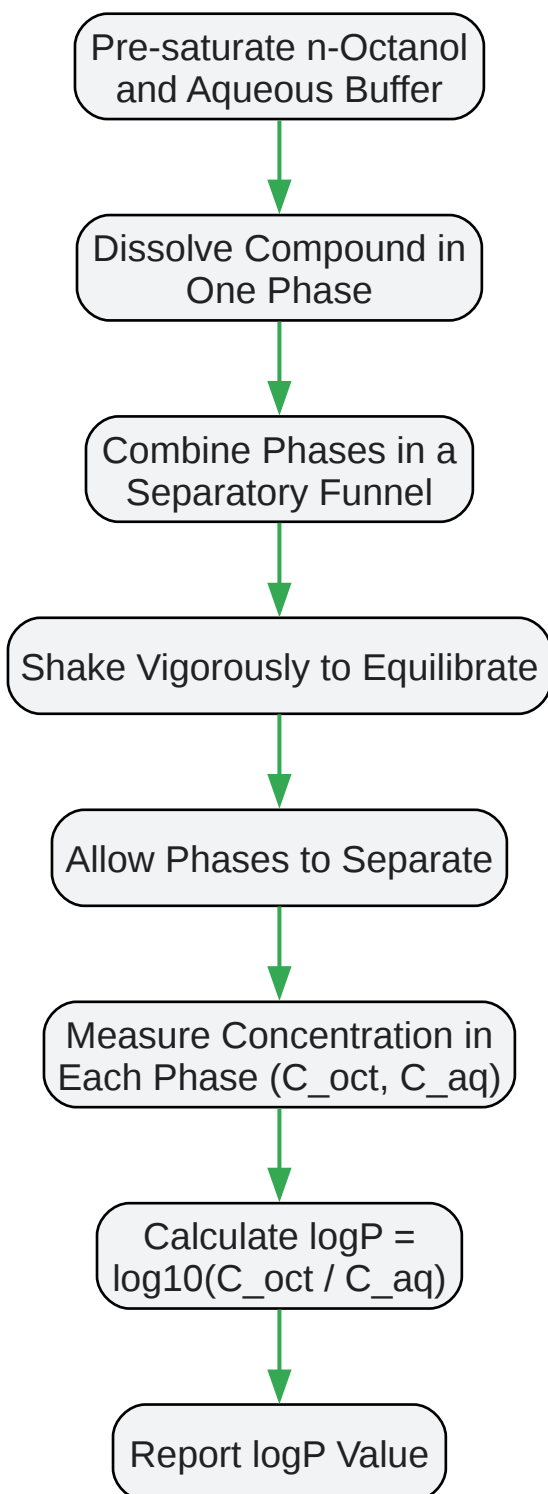
5-(Morpholinomethyl)-2-thiouracil is synthesized via a Mannich reaction, which involves the aminoalkylation of an active hydrogen-containing compound.[1][6] In this case, 2-thiouracil is reacted with formaldehyde and morpholine.[1]

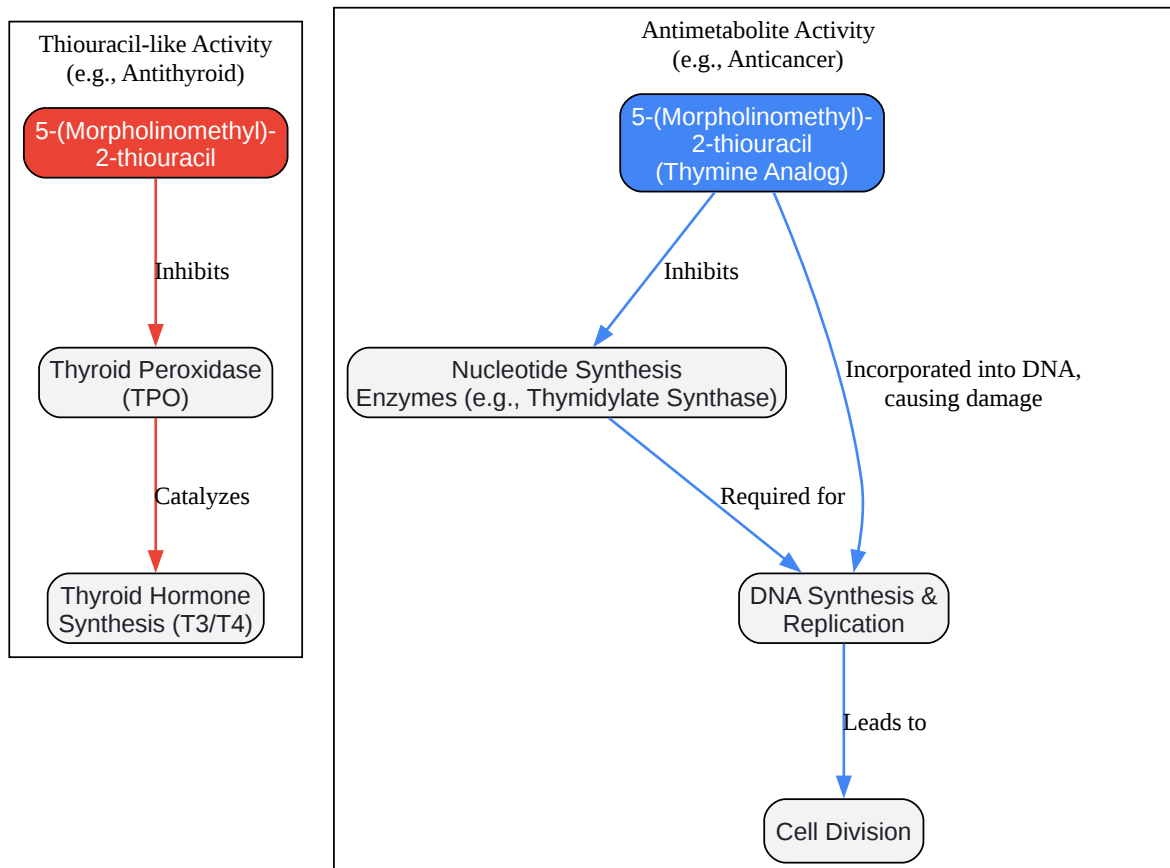












[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A new antimetabolite, 5-morpholinomethyl-2-thiouracil—spectral properties, thermal profiles, antibacterial, antifungal and antitumour studies of some of its metal chelates - Journal of the Chemical Society, Dalton Transactions (RSC Publishing) [pubs.rsc.org]
- 2. 5-(Morpholinomethyl)-2-thiouracil | 89665-74-7 | Benchchem [benchchem.com]
- 3. Thiouracil | C₄H₄N₂OS | CID 1269845 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Methylthiouracil | C₅H₆N₂OS | CID 667493 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Propylthiouracil | C₇H₁₀N₂OS | CID 657298 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. oarjbp.com [oarjbp.com]
- To cite this document: BenchChem. [Physicochemical Properties of 5-(Morpholinomethyl)-2-thiouracil: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1608712#physicochemical-properties-of-5-morpholinomethyl-2-thiouracil]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

